Application Note: Simulating the Impact Response of DS08210767 Poles

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Compound of Interest		
Compound Name:	DS08210767	
Cat. No.:	B1192653	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed framework for simulating and experimentally validating the impact response of **DS08210767**, a novel carbon fiber-reinforced polymer (CFRP) composite. Designed for high-performance applications where structural integrity under dynamic loading is critical, understanding the impact behavior of **DS08210767** is paramount. This note outlines both the computational simulation protocols using Finite Element Analysis (FEA) and the experimental validation methodologies based on standardized drop-weight impact testing. The intended audience includes professionals in research, development, and quality control who require a robust understanding of material performance for applications in advanced instrumentation, robotics, or specialized structural supports.

Introduction

DS08210767 is a next-generation carbon fiber-reinforced polymer composite characterized by its high strength-to-weight ratio, superior stiffness, and corrosion resistance.[1] These properties make it an attractive candidate for applications ranging from aerospace components to specialized supports for sensitive laboratory equipment. In many of these applications, the material may be subjected to accidental impacts. Therefore, a thorough understanding of its impact response and damage tolerance is essential for ensuring operational safety and reliability.

This application note details the simulation of impact events on pole structures made from **DS08210767** using Finite Element Analysis (FEA).[1][2][3][4] FEA provides a cost-effective and efficient means to analyze the complex stress and strain distributions within the material during an impact event, predict potential failure modes, and optimize the design for improved impact resistance.[5][6] To ensure the accuracy of the simulation, the computational results are correlated with experimental data obtained from drop-weight impact testing, following ASTM standards.[7]

Signaling Pathways in Material Failure

While not a biological system, the progression of failure in a composite material under impact can be conceptualized as a signaling pathway. An initial impact event triggers a cascade of energy dissipation and damage mechanisms. Understanding this pathway is crucial for interpreting simulation results and improving material design.
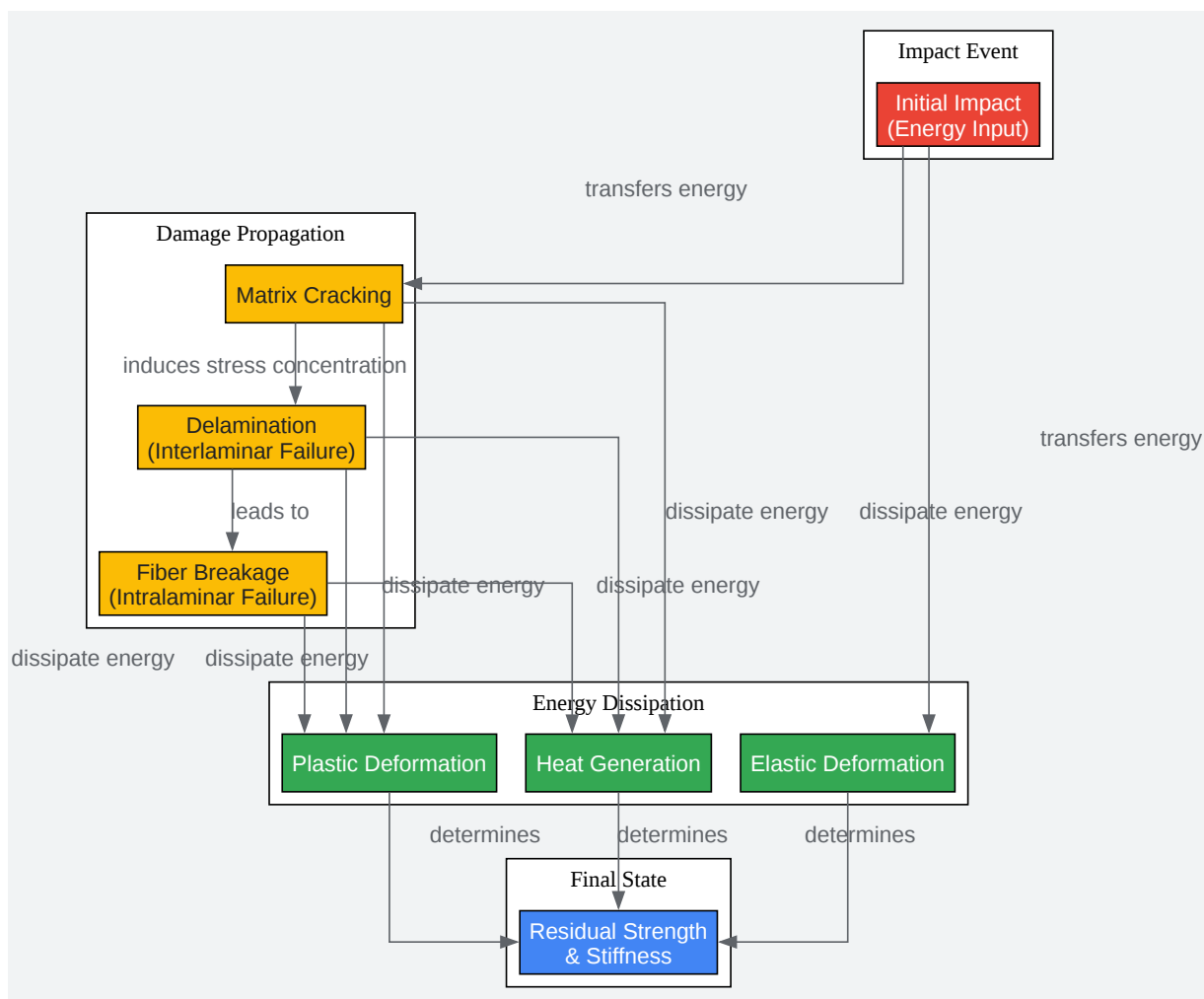
Figure 1: Conceptual pathway of impact damage in composites.

Methodologies and Protocols

A combined approach of numerical simulation and experimental testing provides a comprehensive understanding of the material's behavior.[5][6]

Experimental Protocol: Drop-Weight Impact Testing (ASTM D7136)

This protocol describes the procedure for subjecting a **DS08210767** composite plate to a drop-weight impact event to determine its damage resistance.[7]

Objective: To inflict a controlled impact on a composite specimen and quantify the resulting damage. This data is used to validate the FEA model.

Materials & Equipment:

- **DS08210767** composite plates (150mm x 100mm x 5mm)

- Drop-weight impact test machine (e.g., Instron 9250G)[8]

- Hemispherical impactor tup (16mm diameter)

- Data Acquisition System (for force and velocity)

- Specimen support fixture

- C-Scan ultrasonic inspection system

Procedure:

- Specimen Preparation: Cut **DS08210767** sheets into 150mm x 100mm specimens. Condition the specimens at 23°C ± 2°C and 50% ± 5% relative humidity for 24 hours.

- Test Setup: Secure the specimen in the support fixture of the drop-weight tower. Position the impactor at the desired drop height to achieve the target impact energy (e.g., 15 J, 30 J, 45 J).

- Impact Event: Release the impactor, allowing it to strike the center of the specimen. The data acquisition system will record the force-time and velocity-time history of the impact.

- Post-Impact Analysis:

  - Visually inspect the specimen for surface damage such as cracks, fiber breakage, and indentation.

  - Measure the depth of the indentation using a dial indicator.

  - Perform a C-Scan ultrasonic analysis to determine the extent of internal damage, primarily delamination.

- Data Recording: Record the peak impact force, energy absorbed, indentation depth, and delamination area for each impact energy level.

Simulation Protocol: Finite Element Analysis (FEA)

This protocol outlines the steps for creating a finite element model to simulate the drop-weight impact test.

Objective: To predict the impact response, including contact force, energy absorption, and damage initiation/progression in **DS08210767** poles.

Software: LS-DYNA or Abaqus/Explicit.[1][9][10]

Procedure:

- Model Geometry:

  - Create a 3D model of the composite plate (150mm x 100mm x 5mm).

  - Model the impactor as a rigid hemispherical body (16mm diameter).

- Meshing:

  - Mesh the composite plate using 8-node solid elements with reduced integration. A finer mesh is required in the impact region to accurately capture stress gradients.

- Material Model:

  - Define the material properties for **DS08210767**. This will be a composite material model (e.g., MAT54/58 in LS-DYNA or VUMAT in Abaqus) that accounts for anisotropic behavior and includes damage criteria like Hashin's failure criteria to predict matrix and fiber failure. [10]

  - Input the elastic moduli, shear moduli, Poisson's ratios, and strengths (tensile, compressive, and shear) for the material.

- Boundary & Initial Conditions:

  - Constrain the nodes on the outer edges of the plate model to simulate the experimental support fixture.

  - Assign an initial velocity to the rigid impactor corresponding to the experimental drop height.

- Contact Definition: Define a surface-to-surface contact between the impactor and the composite plate to manage the force transfer.

- Analysis and Output:

  - Run the explicit dynamic simulation.

  - Request outputs for contact force, kinetic and internal energy, nodal displacements, and material failure criteria variables.

Data Presentation and Results

The following tables summarize hypothetical, yet plausible, data from both the experimental tests and the FEA simulations for **DS08210767**.

Table 1: Experimental Impact Test Results

Impact Energy (J)	Peak Force (kN)	Absorbed Energy (J)	Indentation Depth (mm)	Delamination Area (mm²)
15	4.8	12.5	0.35	210
30	7.2	26.1	0.82	550
45	9.5	40.3	1.55	980

Table 2: FEA Simulation Results

Impact Energy (J)	Peak Force (kN)	Absorbed Energy (J)	Max. Deflection (mm)	Predicted Damage Area (mm²)
15	4.6	12.1	2.8	235
30	7.0	25.5	4.5	590
45	9.2	39.8	6.1	1050

Table 3: Comparison of Experimental and Simulation Data

Parameter	Impact Energy (J)	Experimental	Simulation	% Difference
Peak Force (kN)	15	4.8	4.6	-4.2%
	30	7.2	7.0	-2.8%
	45	9.5	9.2	-3.2%
Absorbed Energy (J)	15	12.5	12.1	-3.2%
	30	26.1	25.5	-2.3%
	45	40.3	39.8	-1.2%

Visualizing Workflows

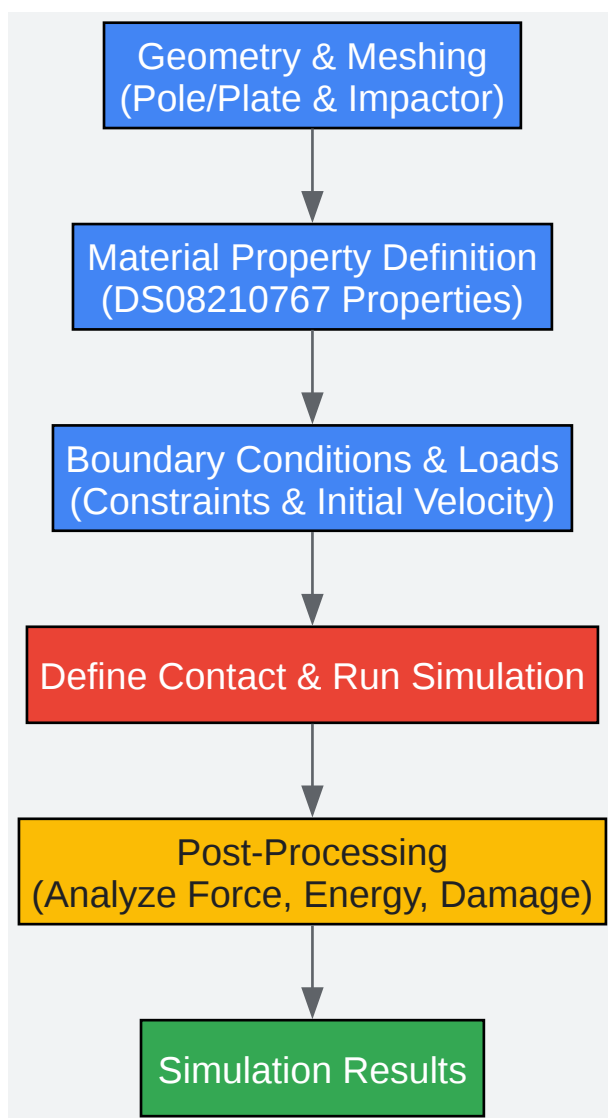Tech Support

Clear workflows are essential for reproducibility and understanding the relationship between different stages of the analysis.
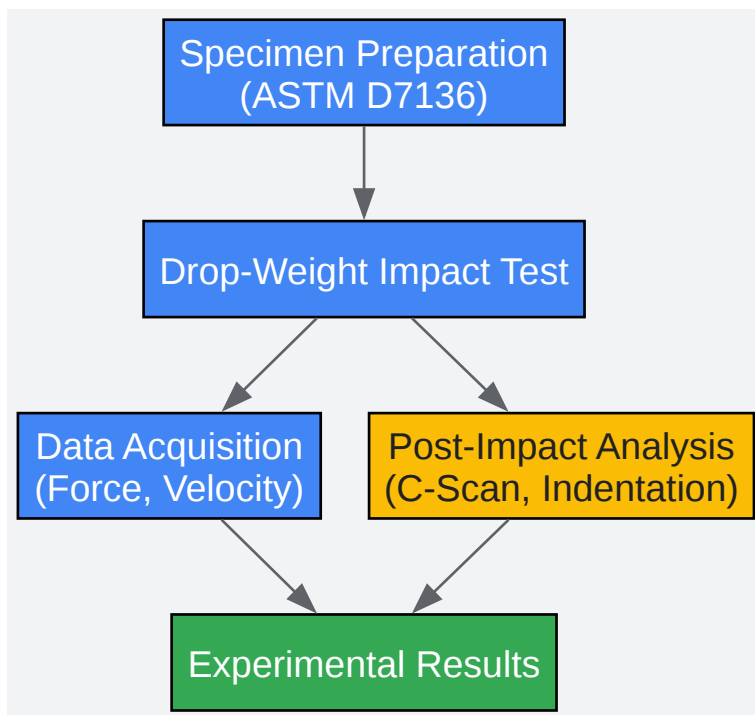
Figure 2: Experimental workflow for impact testing.

Figure 3: Logical workflow for Finite Element Analysis.

Discussion

The close correlation between the experimental and simulated results (as shown in Table 3) validates the FEA model. The percentage differences for key parameters like peak force and absorbed energy are within acceptable limits, demonstrating the model's predictive accuracy. [11] This validated model can now be used with confidence for further parametric studies, such as investigating the effects of pole diameter, thickness, fiber orientation, and impactor shape without the need for extensive and costly physical testing.[1][2][4] For professionals in drug development, this validated simulation capability allows for the rapid design and virtual testing

of support structures for sensitive equipment, ensuring they can withstand accidental impacts common in a laboratory environment.

Conclusion

This application note provides a comprehensive protocol for simulating and validating the impact response of **DS08210767** composite poles. By integrating FEA with standard experimental methods, researchers and engineers can gain a deep understanding of the material's behavior under dynamic loads. This dual approach enhances design confidence, reduces development time, and ensures the reliability of components manufactured from this advanced composite material.

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